

Application Notes and Protocols for TLR7 Agonist 22 In Vitro Assays

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Compound of Interest		
Compound Name:	TLR7 agonist 22	
Cat. No.:	B15623282	Get Quote

These application notes provide detailed protocols for the in vitro characterization of **TLR7 agonist 22**, a selective Toll-like receptor 7 (TLR7) agonist. The intended audience for these protocols includes researchers, scientists, and drug development professionals working in immunology, oncology, and infectious diseases.

Introduction

Toll-like receptor 7 (TLR7) is an endosomal pattern recognition receptor that plays a crucial role in the innate immune system by recognizing single-stranded RNA (ssRNA) viruses. Activation of TLR7 triggers a signaling cascade that leads to the production of type I interferons (IFNs) and other pro-inflammatory cytokines, mounting an antiviral response. TLR7 agonists are being actively investigated as vaccine adjuvants and immunotherapeutic agents for cancer and infectious diseases.

TLR7 agonist 22 (also known as Compound 11a) is a selective TLR7 agonist. It has been shown to inhibit the secretion of hepatitis B surface antigen (HBsAg) and induce the production of TLR7-regulated cytokines such as IL-12, TNF- α , and IFN- α in human peripheral blood mononuclear cells (PBMCs)[1][2][3].

Data Presentation

The following table summarizes the known in vitro activity of **TLR7 agonist 22**.

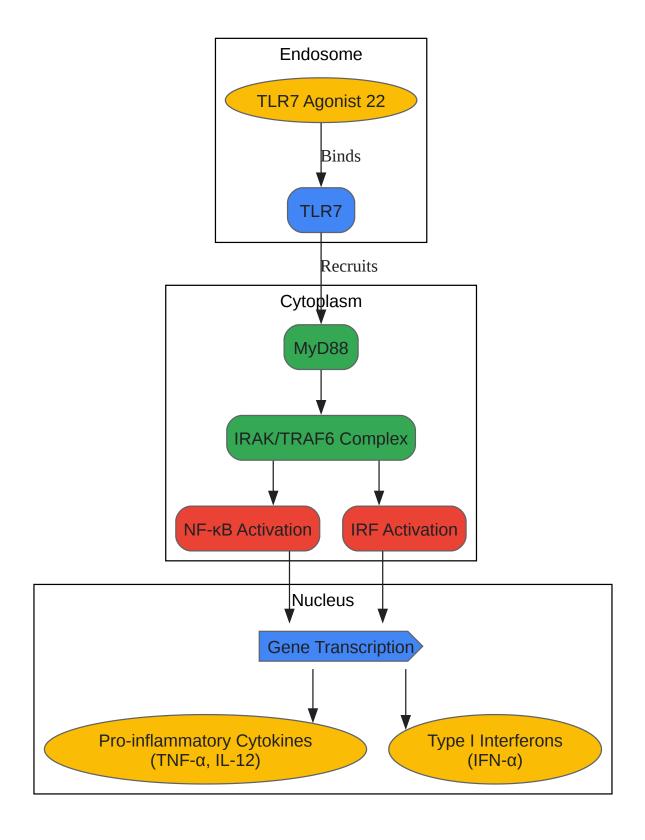


Parameter	Value	Cell Type	Assay Type	Reference
IC50	25.86 μΜ	Not specified	Not specified	[1][2][3][4]
Cytokine Induction	Induces IL-12, TNF-α, IFN-α	Human PBMCs	Cytokine Secretion	[1][2][3]

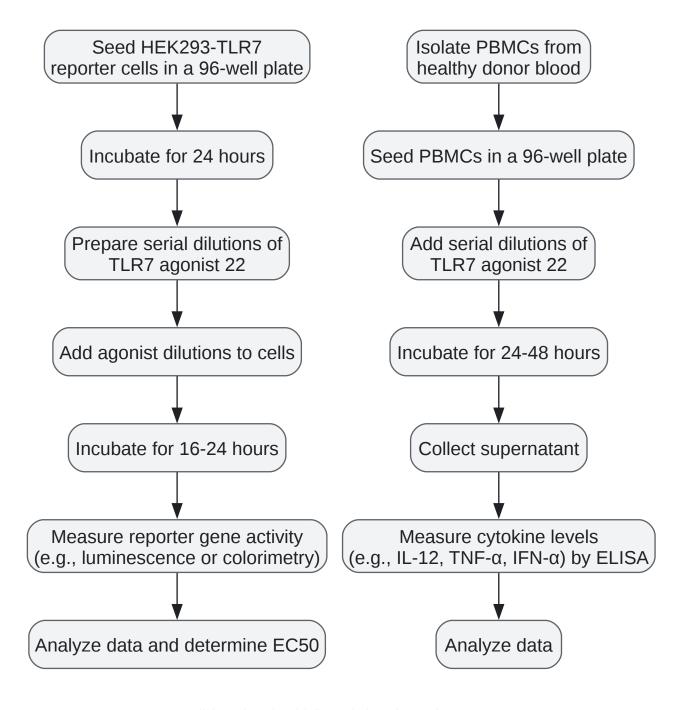
Signaling Pathway

The activation of TLR7 by an agonist like **TLR7 agonist 22** initiates a downstream signaling cascade, as depicted in the diagram below. This process begins with the recruitment of the adaptor protein MyD88 to the TLR7 receptor in the endosome. This is followed by the activation of IRAK (IL-1 receptor-associated kinase) and TRAF6 (TNF receptor-associated factor 6), which ultimately leads to the activation of key transcription factors, NF-kB and IRFs[5][6]. The activation of these transcription factors results in the expression of genes for type I interferons and other inflammatory cytokines[6].









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References



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